

Technical Guide: Synthesis and Reactivity of CAS 138624-62-1

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Compound of Interest

Compound Name: *phenyl(4H-1,2,4-triazol-3-yl)methanol*

CAS No.: 18011-28-4

Cat. No.: B3379978

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(4-Phenyl-4H-1,2,4-triazol-3-yl)methanol

Executive Summary

CAS Number 138624-62-1 identifies (4-Phenyl-4H-1,2,4-triazol-3-yl)methanol, a functionalized heterocyclic building block critical in the development of agrochemicals (specifically PDS inhibitors) and pharmaceutical agents (antifungals and GPCR ligands).

The molecule features a 1,2,4-triazole core substituted at the N4 position with a phenyl group and at the C3 position with a hydroxymethyl moiety. This specific substitution pattern renders it a versatile scaffold; the primary alcohol serves as a "chemical handle" for further derivatization (oxidation, halogenation, etherification), while the triazole ring provides bioisosteric stability and hydrogen-bonding potential in medicinal chemistry.

Chemical Profile & Identity

Property	Data
CAS Number	138624-62-1
IUPAC Name	(4-Phenyl-4H-1,2,4-triazol-3-yl)methanol
Synonyms	4-Phenyl-3-hydroxymethyl-1,2,4-triazole; 3-(Hydroxymethyl)-4-phenyl-4H-1,2,4-triazole
Molecular Formula	C ₉ H ₉ N ₃ O
Molecular Weight	175.19 g/mol
Structure	1,2,4-Triazole ring (N4-Phenyl, C3-CH ₂ OH, C5-H)
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in Water
pKa	~10.5 (Triazole ring proton, estimated)

Synthetic Pathways[1][2][4][6][7]

The synthesis of CAS 138624-62-1 requires the construction of the 1,2,4-triazole ring with specific regiochemistry. The most authoritative and scalable route involves the Imidate-Hydrazide Cyclocondensation.

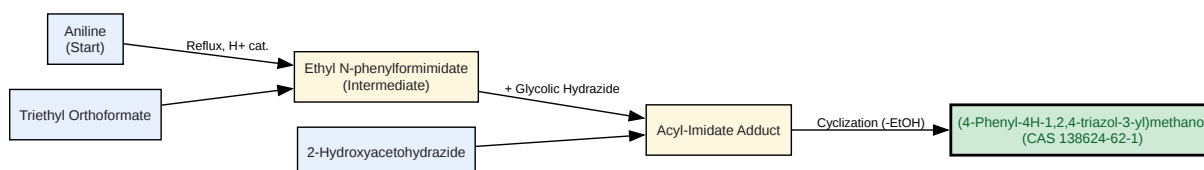
3.1 Primary Route: Imidate-Hydrazide Cyclocondensation

This method is preferred for its high regioselectivity, ensuring the phenyl group resides at N4 and the hydroxymethyl group at C3, while leaving C5 unsubstituted.

- **Step 1: Formation of Ethyl N-phenylformimidate** Aniline is reacted with triethyl orthoformate to generate the imidate intermediate. This activates the carbon for nucleophilic attack.
- **Step 2: Hydrazide Condensation** The imidate reacts with 2-hydroxyacetohydrazide (glycolic acid hydrazide).

- **Step 3: Thermal Cyclization** The resulting intermediate undergoes intramolecular condensation to close the triazole ring, eliminating ethanol.

3.2 Visualization of Synthesis (DOT)



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Caption: Step-wise synthesis of CAS 138624-62-1 via the Imidate-Hydrazide route.

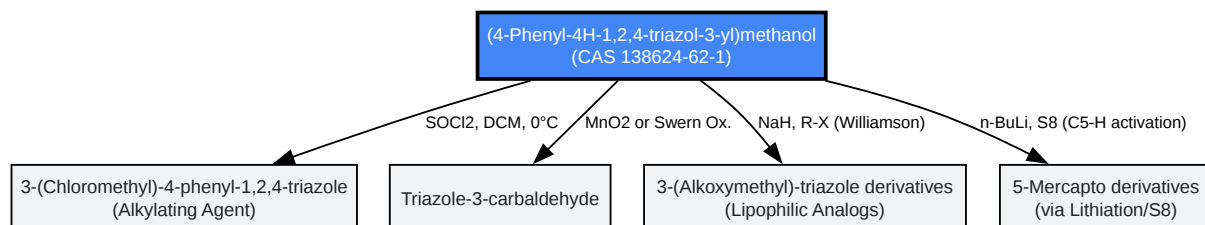
Reaction Chemistry & Derivatization

The reactivity of CAS 138624-62-1 is dominated by the primary alcohol at C3 and the electron-deficient triazole ring.

4.1 Key Transformations

- **Chlorination (Activation):** Reaction with thionyl chloride () converts the alcohol to a chloromethyl group (CAS 138624-89-2). This is a crucial step for attaching the triazole core to larger pharmacophores via nucleophilic substitution.
- **Oxidation:** The hydroxymethyl group can be oxidized to the aldehyde or carboxylic acid, altering the electronic properties of the ring.
- **Etherification:** Standard Williamson ether synthesis allows for the introduction of lipophilic side chains, essential for adjusting LogP in drug design.

4.2 Visualization of Reactions (DOT)



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Caption: Divergent synthesis pathways starting from CAS 138624-62-1.

Experimental Protocols

Protocol A: Synthesis of (4-Phenyl-4H-1,2,4-triazol-3-yl)methanol

This protocol is designed for high purity and avoids the formation of regioisomers.

Reagents:

- Aniline (1.0 eq)
- Triethyl orthoformate (1.5 eq)
- 2-Hydroxyacetohydrazide (1.0 eq)
- Ethanol (Solvent)[1]
- Glacial Acetic Acid (Catalytic)

Procedure:

- **Imidate Formation:** In a round-bottom flask equipped with a reflux condenser, mix Aniline (9.3 g, 100 mmol) and Triethyl orthoformate (22.2 g, 150 mmol) with a catalytic amount of glacial acetic acid (5 drops). Reflux for 3 hours. Monitor by TLC for the disappearance of aniline.
- **Evaporation:** Remove excess triethyl orthoformate and ethanol under reduced pressure to yield crude Ethyl N-phenylformimidate.

- Cyclization: Redissolve the crude imidate in anhydrous Ethanol (100 mL). Add 2-Hydroxyacetohydrazide (9.0 g, 100 mmol) in one portion.
- Reflux: Heat the mixture to reflux for 6–8 hours. A precipitate may begin to form.^{[1][2][3]}
- Work-up: Cool the reaction mixture to

in an ice bath. Filter the solid precipitate.^[3]
- Purification: Recrystallize the crude solid from Ethanol/Water (9:1) to obtain (4-Phenyl-4H-1,2,4-triazol-3-yl)methanol as white crystals.
- Validation: Confirm structure via

-NMR (DMSO-

):

4.50 (s, 2H,

) , 5.60 (br s, 1H,

) , 7.4-7.6 (m, 5H,

) , 8.80 (s, 1H, Triazole

).

Protocol B: Conversion to 3-(Chloromethyl)-4-phenyl-1,2,4-triazole

Essential for using this CAS as a building block.

- Suspend CAS 138624-62-1 (1.75 g, 10 mmol) in Dichloromethane (DCM, 20 mL).
- Cool to

and add Thionyl Chloride (

, 1.5 mL) dropwise.

- Stir at room temperature for 2 hours, then reflux for 1 hour.
- Evaporate volatiles to dryness. The residue is the hydrochloride salt of the chloromethyl derivative, ready for coupling.

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